

Physicochemical Properties of Pentyl Crotonate: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Pentyl 2-butenate*

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For Researchers, Scientists, and Drug Development Professionals

Pentyl crotonate, also known as n-pentyl but-2-enoate or amyl crotonate, is an organic ester recognized for its characteristic fruity aroma. This technical guide provides a comprehensive overview of its physicochemical properties, offering valuable data for its application in research, particularly in the fields of flavor and fragrance chemistry, as well as for professionals in drug development requiring information on ester compounds. This document also outlines the experimental protocols for the determination of its key properties and synthesis.

Core Physicochemical Data

The physicochemical properties of pentyl crotonate are summarized in the tables below. It is important to distinguish between pentyl crotonate and its isomer, pentyl 2-methylcrotonate, as their properties differ.

Table 1: Physicochemical Properties of Pentyl Crotonate

Property	Value	Source
IUPAC Name	pentyl but-2-enoate	[1]
Synonyms	n-pentyl crotonate, amyl crotonate	[1][2]
CAS Number	25415-76-3	[2]
Molecular Formula	C ₉ H ₁₆ O ₂	[2]
Molecular Weight	156.22 g/mol	[1][2]
Appearance	Colorless to pale yellow clear liquid (estimated)	[2]
Boiling Point	194.62 °C @ 760.00 mm Hg (estimated)	[2]
Vapor Pressure	0.437 mmHg @ 25.00 °C (estimated)	[2]
Flash Point	172.00 °F (77.90 °C) (estimated)	[2]
Solubility	Soluble in alcohol; water solubility estimated at 158.9 mg/L @ 25 °C. Insoluble in water.	[2]
logP (o/w)	3.442 (estimated)	[2]

Table 2: Physicochemical Properties of Pentyl 2-methylcrotonate

Property	Value	Source
IUPAC Name	pentyl (E)-2-methylbut-2-enoate	[3]
Synonyms	Amyl tiglate, Pentyl tiglate	[3]
CAS Number	7785-65-1	[3]
Molecular Formula	C ₁₀ H ₁₈ O ₂	[3]
Molecular Weight	170.25 g/mol	[3]

Experimental Protocols

The following sections detail the standard methodologies for the synthesis of pentyl crotonate and the determination of its key physicochemical properties.

Synthesis of Pentyl Crotonate via Fischer Esterification

Pentyl crotonate can be synthesized using the Fischer esterification method, which involves the acid-catalyzed reaction between crotonic acid and n-pentanol.[4]

Materials:

- Crotonic acid
- n-Pentanol (Amyl alcohol)
- Concentrated sulfuric acid (catalyst)
- Diethyl ether (solvent for extraction)
- Saturated sodium bicarbonate solution
- Saturated sodium chloride solution (brine)
- Anhydrous sodium sulfate (drying agent)

Procedure:

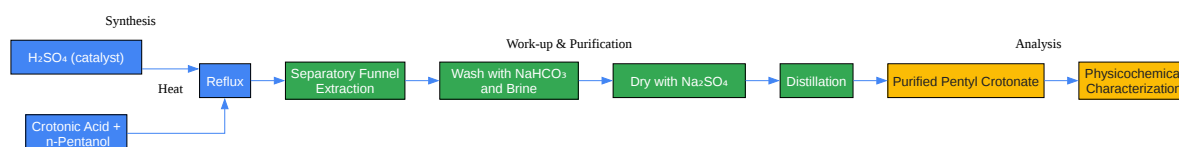
- In a round-bottom flask, combine equimolar amounts of crotonic acid and n-pentanol.
- Slowly add a catalytic amount of concentrated sulfuric acid to the mixture while stirring.
- Set up the apparatus for reflux and heat the mixture gently for a specified period to allow the reaction to reach equilibrium.^[5]
- After cooling, transfer the reaction mixture to a separatory funnel.
- Wash the mixture sequentially with water, saturated sodium bicarbonate solution (to neutralize the excess acid), and brine.^[6]
- Separate the organic layer and dry it over anhydrous sodium sulfate.^[7]
- Filter to remove the drying agent and then remove the solvent (if any) using a rotary evaporator.
- Purify the crude pentyl crotonate by distillation to obtain the final product.^[6]

Determination of Physicochemical Properties

1. **Boiling Point Determination:** The boiling point of the purified pentyl crotonate can be determined by distillation.^[8] The temperature at which the liquid and vapor phases are in equilibrium at a given pressure is recorded as the boiling point.^[4] For small sample sizes, a micro-boiling point apparatus can be utilized.^[8]
2. **Density Measurement:** The density of liquid pentyl crotonate can be measured using a pycnometer or a digital density meter.^[4] The procedure involves weighing a known volume of the substance at a specific temperature.
3. **Refractive Index Measurement:** The refractive index, a measure of how light propagates through the substance, is determined using a refractometer, such as an Abbe refractometer.^[9] A few drops of the sample are placed on the prism, and the refractive index is read at a specified temperature and wavelength (typically the sodium D-line, 589 nm).^{[4][9]}

Visualizations

The following diagram illustrates the general workflow for the synthesis and purification of pentyl crotonate.



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Caption: Experimental workflow for the synthesis and purification of pentyl crotonate.

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